

# Technical Guide: 3,5,6-trichloro-4-hydroxypicolinic Acid

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## Compound of Interest

Compound Name: 3,5,6Trichloro-4-hydroxypicolinic acid

Cat. No.: B133051

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides available information on 3,5,6-trichloro-4-hydroxypicolinic acid.

## Chemical Identity

CAS Number: 26449-73-0[1][2][3]

Molecular Formula: C<sub>6</sub>H<sub>2</sub>Cl<sub>3</sub>NO<sub>3</sub>[1][2]

Molecular Weight: 242.44 g/mol [1][2]

Synonyms:

- 3,5,6-Trichloro-4-hydroxy-2-picolinic Acid[1]
- 3,5,6-Trichloro-4-hydroxy-2-pyridinecarboxylic acid[2]

Property	Value	Source
CAS Number	26449-73-0	[1][2][3]
Molecular Formula	C6H2Cl3NO3	[1][2]
Molecular Weight	242.44 g/mol	[1][2]
Canonical SMILES	<chem>C1(=C(NC(=C(C1=O)Cl)Cl)C(=O)O)Cl</chem>	[2]
Storage Temperature	<-15°C	[2]

## Further Information

Detailed experimental protocols, extensive quantitative data, and specific signaling pathways for 3,5,6-trichloro-4-hydroxypicolinic acid are not readily available in the public domain based on the conducted search. The provided information is primarily focused on the chemical's identification and sourcing.

While information on related compounds, such as 3-hydroxypicolinic acid, is more abundant, it is crucial to note that the properties and biological activities of these analogs cannot be directly extrapolated to 3,5,6-trichloro-4-hydroxypicolinic acid due to the significant structural differences imparted by the chlorine substituents.

Researchers interested in this compound may need to perform primary research to determine its physicochemical properties, biological activity, and potential mechanisms of action.

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## References

- 1. [pharmaffiliates.com](https://pharmaffiliates.com) [pharmaffiliates.com]
- 2. [biosynth.com](https://biosynth.com) [biosynth.com]

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